

# Diethyl pyimDC research background and discovery

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**Compound Focus:** Diethyl pyimDC

Cat. No.: S13958279

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## A Potential Research Context

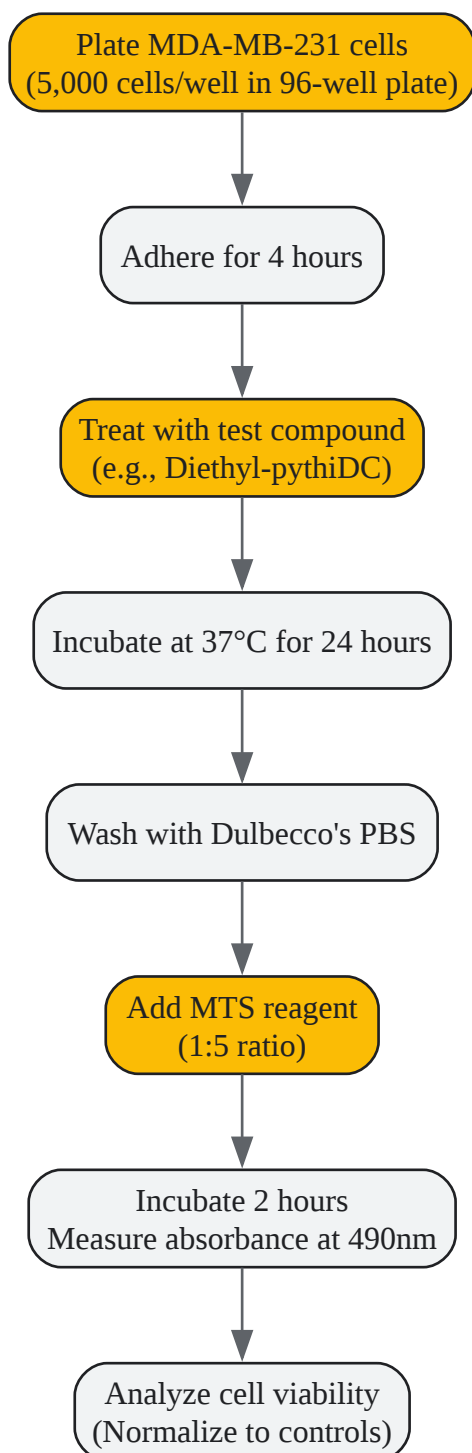
While details on "**Diethyl pyimDC**" are unavailable, I found information on a structurally and functionally similar compound, **Diethyl-pythiDC**, which may provide insight into its potential research context [1].

The table below summarizes key information for this related compound:

Characteristic	Description
IUPAC/CAS Number	Information not available
Known Biological Activity	Inhibitor of collagen prolyl 4-hydroxylases (CP4Hs) [1]
Key Research Finding	Inhibits CP4H activity in cultured cells (e.g., MDA-MB-231) at high concentrations (up to 500 $\mu$ M) without inducing cytotoxic effects or an iron-deficient phenotype [1]
Primary Research Application	Used as a research tool to study CP4H function and collagen synthesis [1]

## Example Experimental Protocol

While a protocol for "**Diethyl pyimDC**" is not available, the research for the related compound "Diethyl-pythiDC" provides an example of a cell-based assay used to evaluate biological activity [1]. This may serve as a useful methodological reference:



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*Experimental workflow for cell viability assay [1]*

## Guidance for Further Investigation

Given the lack of direct information, here are steps you can take to find the specific details you need:

- **Refine your search strategy:** The name "**Diethyl pyimDC**" may be an internal code, abbreviation, or misspelling. Try searching for potential synonyms or related scientific nomenclature.
- **Consult specialized databases:** Search in-depth chemical (e.g., SciFinder, Reaxys) and life science literature databases (e.g., PubMed) using the compound's potential targets or related pathways as keywords.
- **Explore commercial supplier catalogs:** Reputable suppliers of research chemicals (such as MedChemExpress, which lists Diethyl-pyothiDC) sometimes provide technical data sheets and referencing primary literature [1].

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## References

1. Diethyl-pyothiDC | CP4H Inhibitor [medchemexpress.com]

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